

Introduction: The Challenge and Utility of C(sp³)-C(sp²) Cross-Coupling

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)furan

CAS No.: 98126-46-6

Cat. No.: B1268619

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The Suzuki-Miyaura cross-coupling reaction stands as a pillar of modern organic synthesis, celebrated for its power in constructing carbon-carbon bonds with remarkable efficiency and functional group tolerance.[1][2][3] While traditionally dominant in the formation of C(sp²)-C(sp²) bonds (e.g., biaryls), the frontier of this chemistry has progressively expanded to include more challenging transformations. Among these, the coupling of C(sp³)-hybridized electrophiles, such as primary alkyl halides, with C(sp²)-hybridized organoboron reagents represents a significant advancement of immense value to medicinal and materials chemistry.[4]

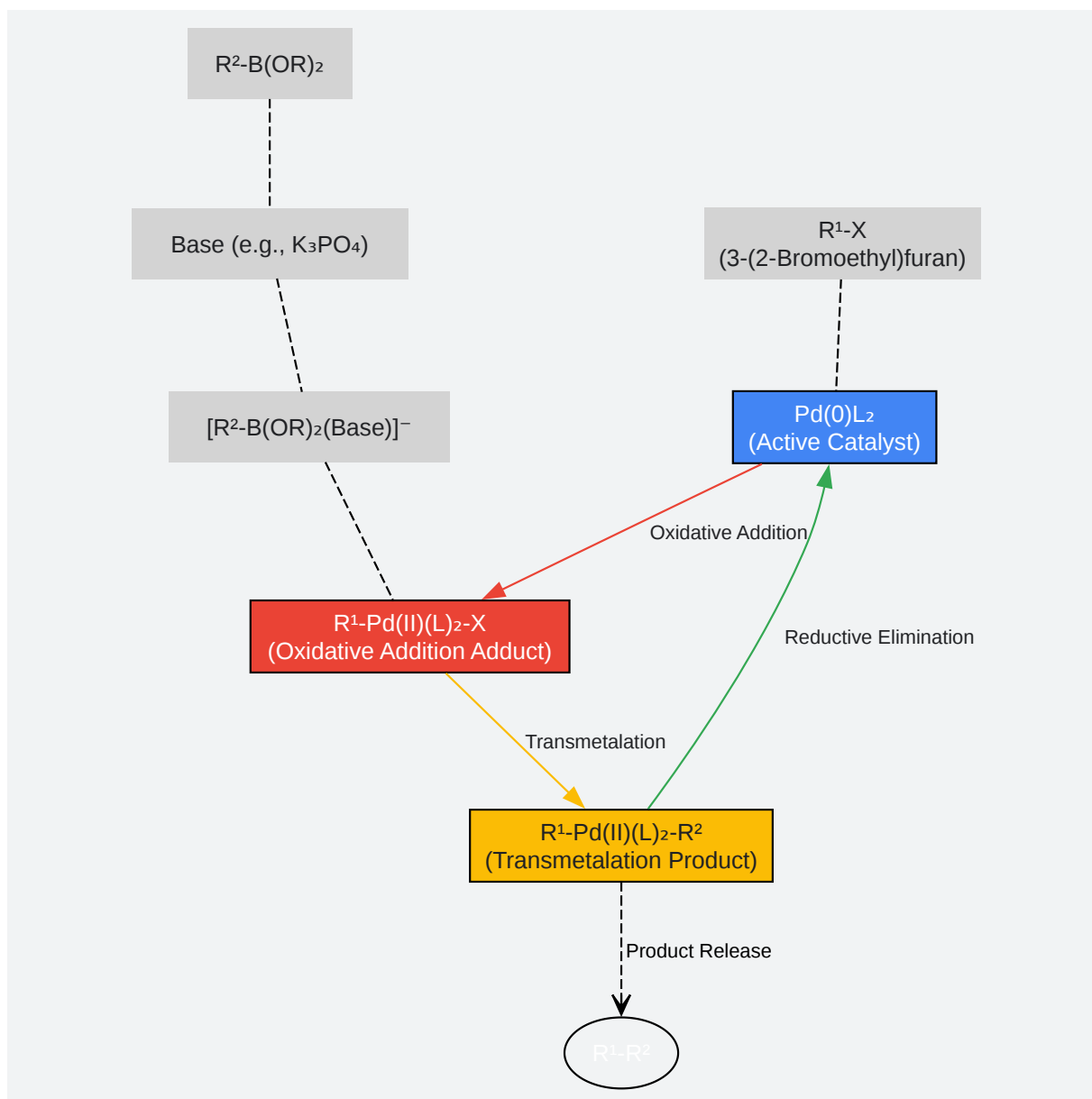
This guide focuses on protocols for a specific and valuable building block: **3-(2-Bromoethyl)furan**. This substrate combines a reactive primary alkyl bromide with a furan moiety—a heterocycle prevalent in pharmaceuticals and natural products. The successful coupling of this molecule with various (hetero)arylboronic acids or esters opens a direct pathway to a diverse array of 3-(2-arylethyl)furans, which are key scaffolds in drug discovery.

However, the path is not without its challenges. C(sp³)-C(sp²) couplings are mechanistically distinct from their C(sp²)-C(sp²) counterparts, primarily due to the slower rate of oxidative addition and the pervasive threat of a competing side reaction: β -hydride elimination.[4][5] This document, designed for researchers and drug development professionals, provides a detailed

exploration of the mechanistic nuances, field-proven protocols, and optimization strategies necessary to navigate these challenges and successfully employ **3-(2-Bromoethyl)furan** in Suzuki-Miyaura cross-coupling reactions.

Pillar 1: Mechanistic Insight – Understanding the Catalytic Cycle and Its Pitfalls

A successful experimental design is rooted in a firm grasp of the underlying reaction mechanism. The Suzuki-Miyaura coupling proceeds via a well-established catalytic cycle involving a palladium catalyst.^{[2][6][7]}





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